

The Biological Versatility of 7-Methylquinoline and Its Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 7-Methylquinoline

Cat. No.: B044030

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The quinoline scaffold is a cornerstone in medicinal chemistry, forming the structural basis of numerous therapeutic agents. Among its many derivatives, **7-methylquinoline** and its analogues have emerged as a class of compounds with a broad and compelling spectrum of biological activities. This technical guide provides an in-depth exploration of the multifaceted pharmacological properties of these molecules, with a focus on their anticancer, antimicrobial, anti-inflammatory, and neuroprotective effects. Detailed experimental protocols, quantitative biological data, and visual representations of key signaling pathways are presented to facilitate further research and development in this promising area.

Anticancer Activity: Targeting Key Oncogenic Pathways

Derivatives of **7-methylquinoline** have demonstrated significant potential as anticancer agents, exhibiting cytotoxicity against a range of human cancer cell lines. Their mechanisms of action often involve the modulation of critical signaling pathways that are dysregulated in cancer, such as the PI3K/Akt/mTOR and EGFR pathways.

Quantitative Anticancer Data

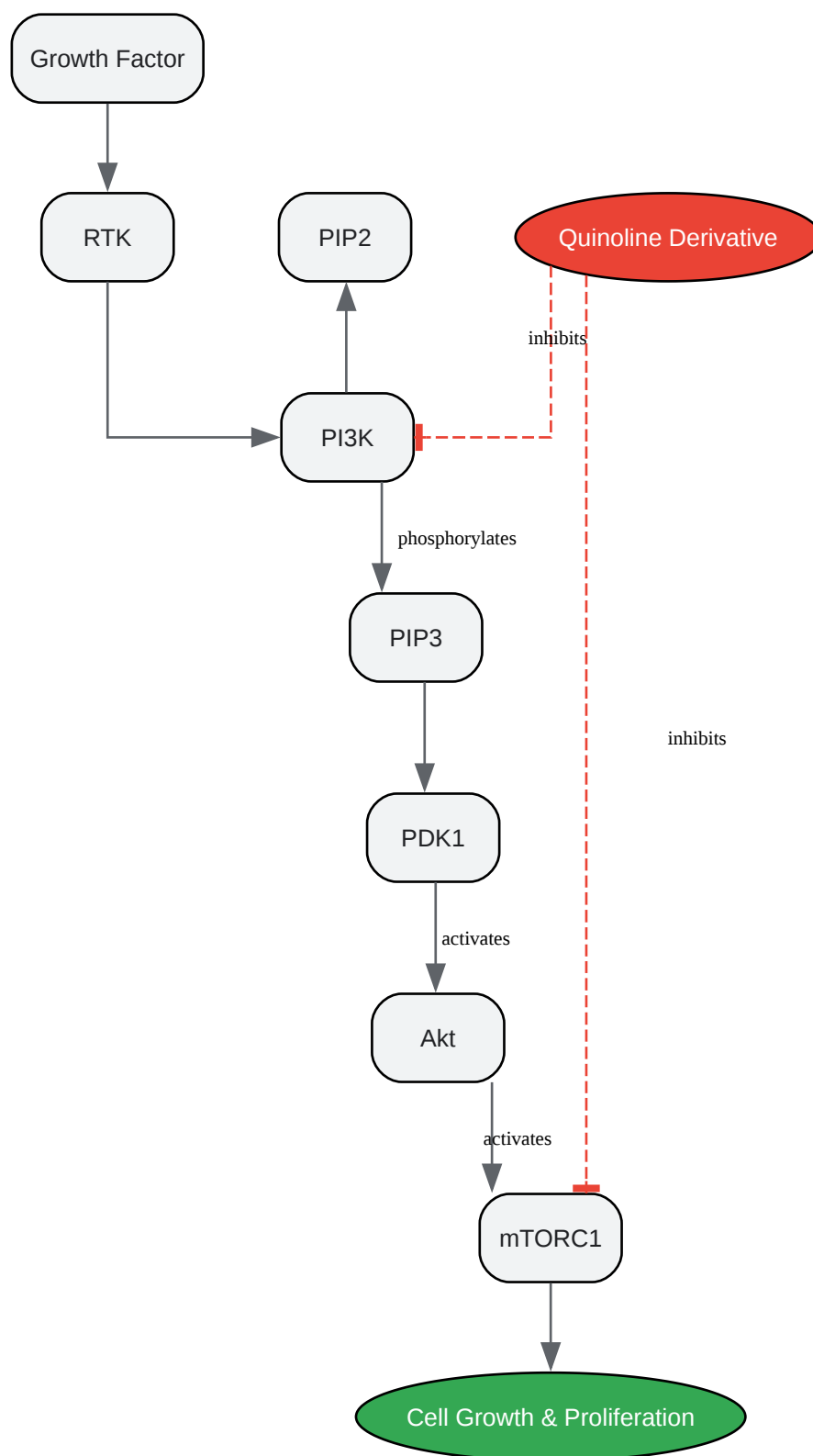
The antiproliferative activity of various **7-methylquinoline** derivatives is summarized below, with IC₅₀ values indicating the concentration required to inhibit 50% of cancer cell growth.

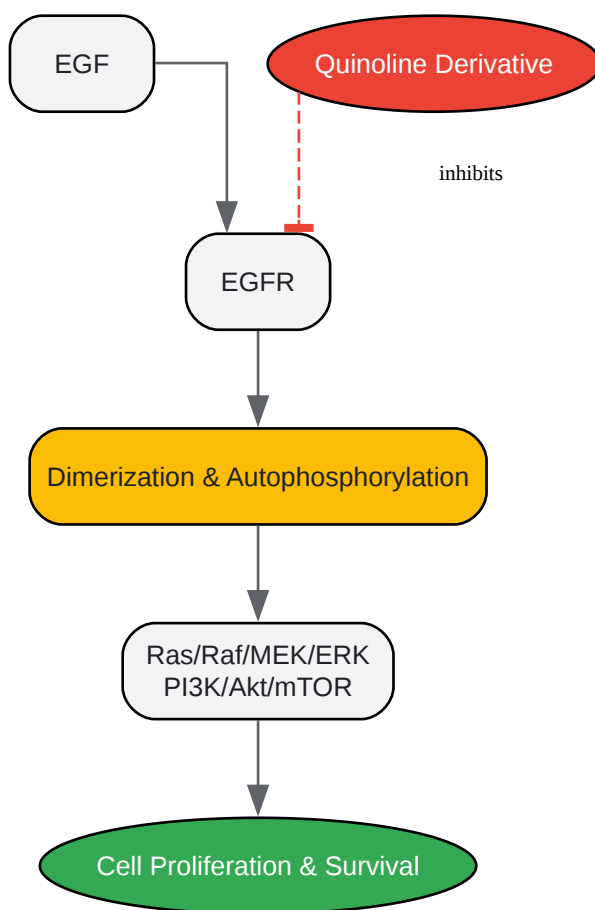
Compound	Cancer Cell Line	IC50 (μM)	Reference
Quinoline-chalcone derivative 12e	MGC-803 (Gastric)	1.38	[1]
HCT-116 (Colon)	5.34	[1]	
MCF-7 (Breast)	5.21	[1]	
Quinoline-based dihydrazone 3b	MCF-7 (Breast)	7.016	[2]
Quinoline-based dihydrazone 3c	MCF-7 (Breast)	7.05	[2]
6-Chloro-2-(4-hydroxy-3-methoxyphenyl)quinoline-4-carboxylic acid (3j)	MCF-7 (Breast)	- (82.9% growth reduction)	[3]
Pyrano[3,2-c]quinoline derivative 5e	-	GI50 = 26 nM	[4]
Pyrano[3,2-c]quinoline derivative 5h	-	GI50 = 28 nM	[4]

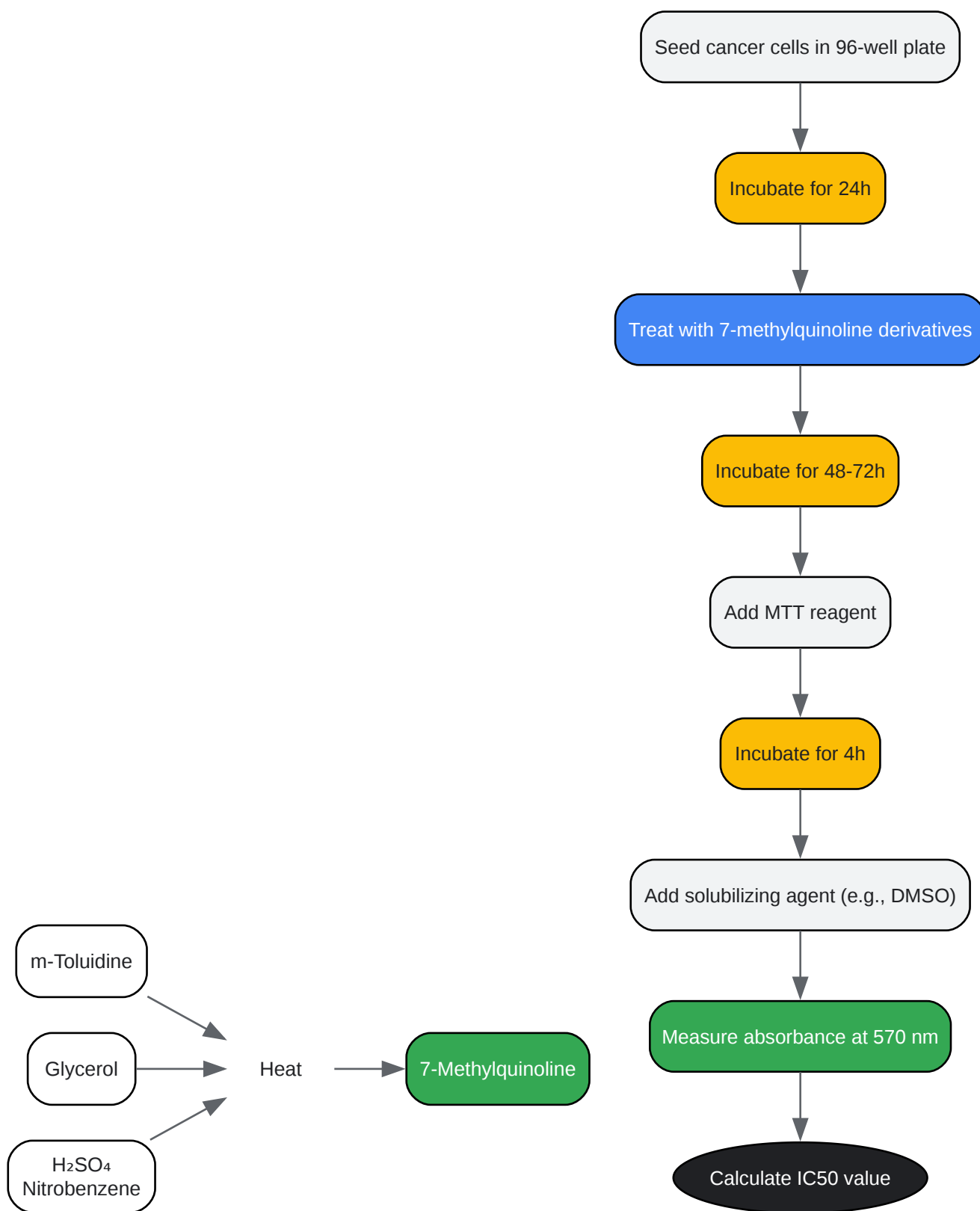
Signaling Pathways in Anticancer Activity

PI3K/Akt/mTOR Pathway Inhibition

The PI3K/Akt/mTOR pathway is a crucial signaling cascade that regulates cell growth, proliferation, and survival. Its aberrant activation is a hallmark of many cancers. Certain quinoline derivatives have been shown to inhibit this pathway, leading to apoptosis and cell cycle arrest in cancer cells.[\[5\]](#)[\[6\]](#)







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